

# Navigating the Safety Landscape of Octanoic Acid-d2: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Octanoic acid-d2

Cat. No.: B3026019

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Octanoic acid-d2** (CAS No. 64118-36-1), a deuterated analog of octanoic acid. Understanding the potential hazards, handling protocols, and emergency procedures associated with this compound is paramount for ensuring a safe research and development environment. This document synthesizes information from various safety data sheets (SDS) to present a clear and actionable resource.

## Chemical Identification and Physical Properties

**Octanoic acid-d2**, also known as Caprylic acid-d2 or octanoic-2,2-d2 acid, is a stable isotopically labeled medium-chain saturated fatty acid.<sup>[1][2]</sup> It is primarily utilized as an internal standard for the quantification of octanoic acid in various biological matrices using mass spectrometry-based techniques.<sup>[2][3]</sup>

Property	Value	Source
CAS Number	64118-36-1	[1][2]
Synonyms	Caprylic Acid-d2, FA 8:0-d2, octanoic-2,2-d2 acid	[1][2]
Molecular Formula	C8H14D2O2	[2][3]
Molecular Weight	146.2 g/mol	[2]
Physical Form	Liquid	[2][4]
Purity	≥99% deuterated forms (d1-d2); ≤1% d0	[2]
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 30 mg/ml, Ethanol:PBS (pH 7.2) (1:4): 0.2 mg/ml	[2][3]

## Hazard Identification and GHS Classification

**Octanoic acid-d2** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its corrosive nature and toxicity.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed.[1]
Acute Toxicity (Dermal)	Category 3	H311: Toxic in contact with skin.[1]
Skin Corrosion/Irritation	Category 1A	H314: Causes severe skin burns and eye damage.[1]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.[1]
Corrosive to Metals	Category 1	H290: May be corrosive to metals.[1]
Hazardous to the Aquatic Environment (Chronic)	Category 3	H412: Harmful to aquatic life with long lasting effects.[1]

#### Hazard Pictograms:

- Skull and crossbones (GHS06): Indicates acute toxicity (fatal or toxic).[1]
- Corrosion (GHS05): Indicates the potential to cause severe skin burns, eye damage, and corrosion to metals.[1]
- Exclamation mark (GHS07): Indicates less serious hazards such as being harmful if swallowed.[1]

## Toxicological Information

Detailed toxicological studies specifically on **Octanoic acid-d2** are limited. The information is often read-across from the non-deuterated form, Octanoic acid (CAS 124-07-2). The primary toxicological concerns are its corrosive effects on tissues.

Endpoint	Result	Species	Method
Acute Oral Toxicity	Harmful if swallowed. [1]	Not specified	GHS Classification
Acute Dermal Toxicity	Toxic in contact with skin.[1]	Not specified	GHS Classification
Skin Irritation/Corrosion	Causes severe skin burns.[1]	Not specified	GHS Classification
Eye Irritation/Corrosion	Causes serious eye damage.[1]	Not specified	GHS Classification
Germ Cell Mutagenicity	Shall not be classified as germ cell mutagenic.[5][6]	Not specified	Based on assessment
Carcinogenicity	Shall not be classified as carcinogenic.[5][6]	Not specified	Based on assessment
Reproductive Toxicity	Shall not be classified as a reproductive toxicant.[6]	Not specified	Based on assessment

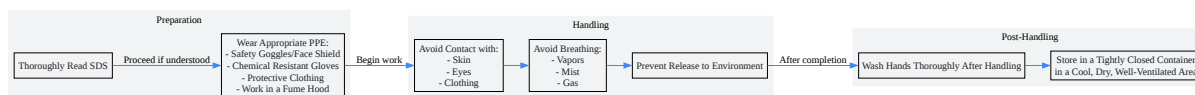
## Experimental Protocols

The safety data provided in the SDS is based on standardized testing protocols, though specific experimental details for **Octanoic acid-d2** are not provided. The classifications are derived from guidelines established by regulatory bodies such as the Occupational Safety and Health Administration (OSHA) and are in accordance with the GHS. For instance, skin and eye irritation classifications are typically determined using OECD (Organisation for Economic Co-operation and Development) test guidelines on animal models.

## Handling, Storage, and Emergency Procedures

### Safe Handling and Personal Protective Equipment (PPE)

Given its hazardous nature, strict adherence to safety protocols is mandatory when handling **Octanoic acid-d2**.

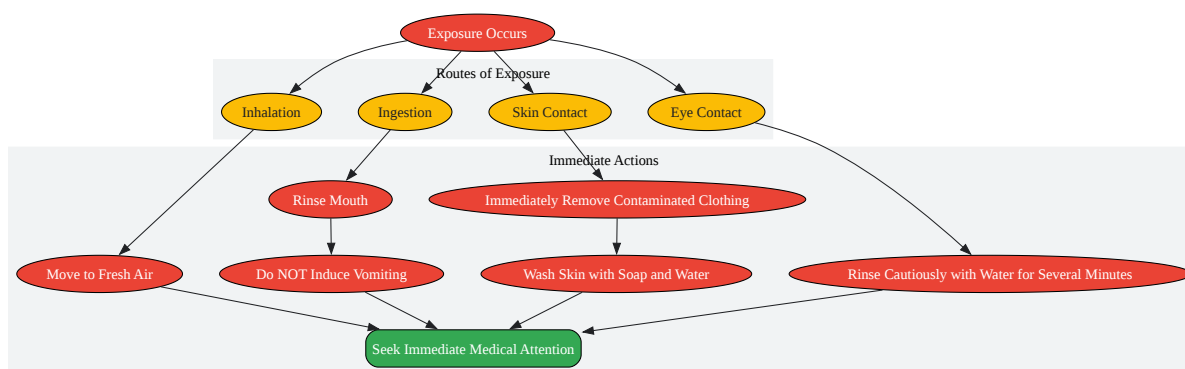


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Caption: Workflow for the safe handling of **Octanoic acid-d2**.

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

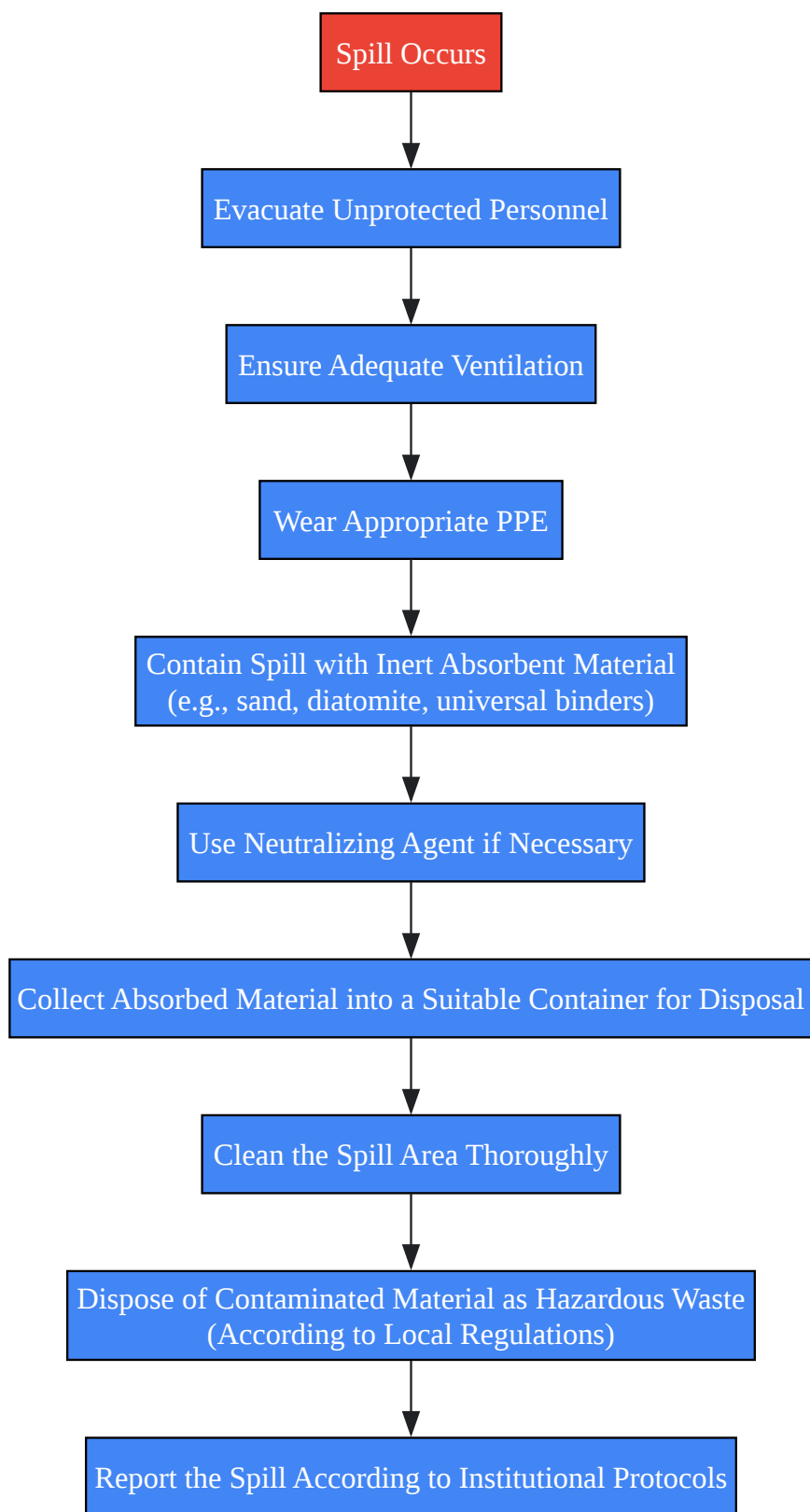


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Caption: First aid response plan for **Octanoic acid-d2** exposure.

## Spill Response

In the event of a spill, the following workflow should be followed to ensure safety and proper cleanup.



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Caption: Step-by-step workflow for responding to a spill of **Octanoic acid-d2**.

## Stability and Reactivity

- Reactivity: No specific hazardous reactivity is known.[1]
- Chemical Stability: The substance is stable under recommended storage conditions.[1][7]
- Possibility of Hazardous Reactions: No dangerous reactions are known.[1]
- Conditions to Avoid: No specific conditions to avoid are listed, but it is prudent to avoid excessive heat and ignition sources.
- Incompatible Materials: Information on incompatible materials is not specified in the available SDS for the deuterated form.[1] For the non-deuterated form, strong oxidizing agents are listed as incompatible.[8]
- Hazardous Decomposition Products: No dangerous decomposition products are known.[1]

## Transport Information

**Octanoic acid-d2** is regulated for transport due to its corrosive and toxic properties.

- UN Number: UN2922[1]
- Proper Shipping Name: Corrosive liquids, toxic, n.o.s. (**Octanoic Acid-d2**)[1]
- Transport Hazard Class(es): The specific hazard class information was not fully detailed in the provided search results, but it falls under corrosive and toxic categories.

## Ecological Information

**Octanoic acid-d2** is classified as harmful to aquatic life with long-lasting effects.[1] Care should be taken to prevent its release into the environment. Do not allow it to enter sewers, surface water, or ground water.[1]

This guide is intended for informational purposes and should be supplemented with a thorough review of the complete Safety Data Sheet provided by the supplier before handling **Octanoic acid-d2**. Always prioritize safety and adhere to all institutional and regulatory guidelines.

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Address: 3281 E Guasti Rd

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